

Hth-01-015: A Comparative Guide to its Kinase Cross-Reactivity Profile

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Hth-01-015*

Cat. No.: *B15620419*

[Get Quote](#)

For researchers and drug development professionals investigating the NUA1 signaling pathway, the selectivity of chemical probes is paramount. This guide provides a detailed comparison of the cross-reactivity profile of **Hth-01-015**, a potent NUA1 inhibitor, against other kinases, supported by experimental data.

Hth-01-015 has emerged as a highly selective inhibitor of NUA1 (NUAK family SNF1-like kinase 1), a member of the AMP-activated protein kinase (AMPK) family.^{[1][2][3][4][5][6]} Its utility as a chemical probe is underscored by its minimal off-target activity, allowing for precise dissection of NUA1-mediated cellular processes.

Potency and Selectivity Against NUA1 Family Kinases

Hth-01-015 demonstrates potent inhibition of NUA1 with a reported half-maximal inhibitory concentration (IC₅₀) of 100 nM.^{[1][2][3][5]} A key feature of its selectivity is the greater than 100-fold difference in potency against the closely related NUA2, for which the IC₅₀ is greater than 10 μM.^{[1][3]} This high degree of selectivity within the NUA1 family is crucial for attributing observed biological effects specifically to the inhibition of NUA1.

Kinase	IC50
NUAK1	100 nM[1][2][3][5]
NUAK2	>10 μ M[1][3]

Broad Kinase Cross-Reactivity Profile

To assess its broader selectivity, **Hth-01-015** was profiled against a large panel of 139 or 140 different kinases.[1][2][3][5][7][8] The compound exhibited remarkable specificity, with no significant inhibition observed for the vast majority of the kinases tested, including ten other members of the AMPK family.[1][2][4]

However, one study noted some minor off-target effects at a concentration of 1 μ M.[9] These are detailed in the table below:

Kinase	% Inhibition at 1 μ M
CLK2	46%[9]
Unnamed Kinase 1	32%[9]
Unnamed Kinase 2	30%[9]
Unnamed Kinase 3	28%[9]
Unnamed Kinase 4	24%[9]
Myosin Light-Chain Kinase	23%[9]

It is important to note that these off-target inhibitions were observed at a concentration ten times higher than the IC50 for NUAK1, suggesting that at concentrations effective for NUAK1 inhibition, **Hth-01-015** remains highly selective.

Experimental Protocols

Kinase Inhibition Assay (IC50 Determination)

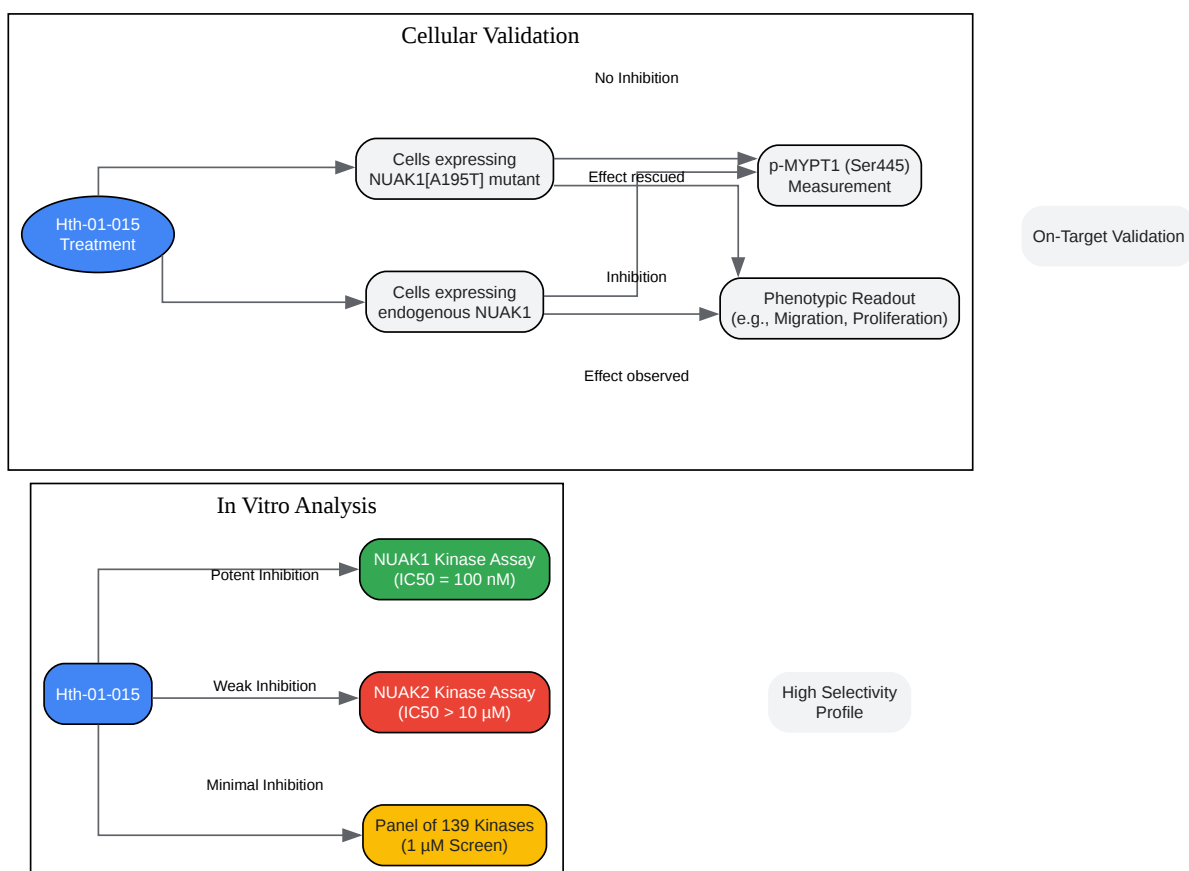
The IC₅₀ values for NUAK1 and NUAK2 were determined using an in vitro peptide kinase assay.^{[1][7][8]} Recombinant GST-tagged NUAK1 or NUAK2 were incubated with the substrate peptide "Sakamototide" in the presence of [γ -³²P]ATP and varying concentrations of **Hth-01-015**.^{[7][8]} The incorporation of ³²P into the substrate peptide was measured to determine the kinase activity. The percentage of kinase activity relative to a DMSO-treated control was plotted against the inhibitor concentration, and the IC₅₀ value was calculated using non-linear regression analysis.^{[1][7][8]}

Broad Kinase Profiling

The cross-reactivity of **Hth-01-015** was assessed by screening against a panel of 139 other kinases.^{[1][2][4][7]} The screening was performed at a fixed concentration of 1 μ M **Hth-01-015**.^{[1][7][8]} The activity of each kinase was measured, and the results were expressed as the percentage of activity remaining compared to a DMSO control.^{[1][3][7][8]} This service was provided by The International Centre for Protein Kinase Profiling.^{[1][7][8]}

Cellular Target Engagement

The on-target activity of **Hth-01-015** in a cellular context has been validated by observing the inhibition of phosphorylation of the known NUAK1 substrate, Myosin Phosphate-Targeting Subunit 1 (MYPT1), at serine 445.^{[1][2][3][4]} Furthermore, a key piece of evidence supporting the specificity of **Hth-01-015** is the identification of a gatekeeper mutation, A195T, in NUAK1.^{[1][2][4]} This mutation renders NUAK1 resistant to inhibition by **Hth-01-015**, providing a powerful genetic tool to confirm that the cellular effects of the inhibitor are a direct consequence of NUAK1 engagement.^{[1][2][4]}

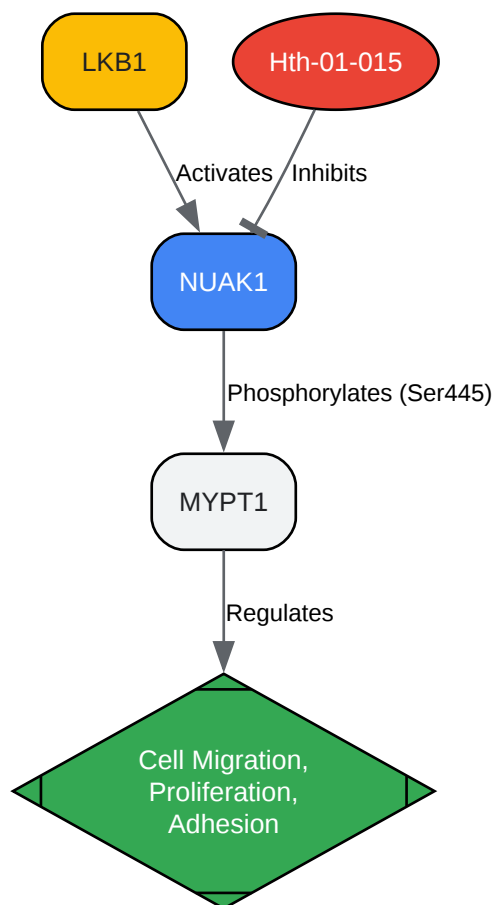


[Click to download full resolution via product page](#)

Caption: Workflow for determining the kinase selectivity of **Hth-01-015**.

The NUA1 signaling pathway is implicated in various cellular processes, including cell adhesion, migration, and proliferation.[1][4][10] The high selectivity of **Hth-01-015** makes it an

invaluable tool for elucidating the specific roles of NUA1 in these and other biological contexts.



[Click to download full resolution via product page](#)

Caption: Simplified NUA1 signaling pathway and the point of inhibition by **Hth-01-015**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Characterization of WZ4003 and HTH-01-015 as selective inhibitors of the LKB1-tumour-suppressor-activated NUA1 kinases - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- 2. Characterization of WZ4003 and HTH-01-015 as selective inhibitors of the LKB1-tumour-suppressor-activated NIAK kinases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. discovery.dundee.ac.uk [discovery.dundee.ac.uk]
- 5. caymanchem.com [caymanchem.com]
- 6. [PDF] Characterization of WZ4003 and HTH-01-015 as selective inhibitors of the LKB1-tumour-suppressor-activated NIAK kinases | Semantic Scholar [semanticscholar.org]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. Frontiers | Inhibition of growth and contraction in human prostate stromal cells by silencing of NIAK1 and -2, and by the presumed NIAK inhibitors HTH01-015 and WZ4003 [frontiersin.org]
- 10. Inhibition of growth and contraction in human prostate stromal cells by silencing of NIAK1 and -2, and by the presumed NIAK inhibitors HTH01-015 and WZ4003 - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Hth-01-015: A Comparative Guide to its Kinase Cross-Reactivity Profile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15620419/docs#hth-01-015-a-comparative-guide-to-its-kinase-cross-reactivity-profile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)